

Ethyl tetrahydropyran-4-ylacetate boiling point and density

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Compound of Interest

Compound Name: *Ethyl tetrahydropyran-4-ylacetate*

Cat. No.: *B010011*

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An In-depth Technical Guide to the Physicochemical Properties of **Ethyl Tetrahydropyran-4-ylacetate**: Boiling Point and Density

Introduction

Ethyl tetrahydropyran-4-ylacetate (CAS No. 103260-44-2) is a heterocyclic compound with the molecular formula C9H16O3.^{[1][2][3]} It is a colorless to light yellow liquid. This guide provides a comprehensive overview of two of its key physical properties: boiling point and density. A thorough understanding of these properties is essential for researchers, scientists, and drug development professionals in various applications, including reaction setup, purification, and formulation. This document will detail the established values for these properties and provide in-depth, field-proven methodologies for their experimental determination.

Physicochemical Data Summary

The boiling point and density of **ethyl tetrahydropyran-4-ylacetate** are summarized in the table below. These values are critical for handling, processing, and purification of the compound.

Property	Value	Conditions
Boiling Point	228.3 °C	At atmospheric pressure (760 mmHg)[4][5]
73-75 °C	At reduced pressure (0.2 mmHg)[1]	
Density	1.0268 g/cm ³	At 13.4 °C[1]

Boiling Point Determination: A Guide to Experimental Verification

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For a pure substance, the boiling point is a characteristic physical property.

Theoretical Background

The boiling point of a compound is highly dependent on the ambient pressure. A liquid will boil at a lower temperature under reduced pressure and a higher temperature at pressures above atmospheric. This relationship is fundamental to the technique of vacuum distillation, which is often employed for compounds that are sensitive to high temperatures.

Experimental Protocol: Boiling Point Determination by Distillation

Distillation is a robust method for determining the boiling point of a liquid. The procedure involves heating the liquid to its boiling point, condensing the vapor, and collecting the condensate. The temperature of the vapor is measured during this process, which corresponds to the boiling point.

Materials:

- Round-bottom flask
- Distillation head

- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Boiling chips
- **Ethyl tetrahydropyran-4-ylacetate** sample

Procedure:

- Apparatus Setup: Assemble the distillation apparatus in a fume hood. Place a few boiling chips in the round-bottom flask to ensure smooth boiling.
- Sample Addition: Add the **ethyl tetrahydropyran-4-ylacetate** sample to the round-bottom flask.
- Thermometer Placement: Position the thermometer in the distillation head such that the top of the mercury bulb is level with the bottom of the side-arm leading to the condenser. This ensures an accurate reading of the vapor temperature.
- Heating: Begin heating the flask gently with the heating mantle.
- Observation: As the liquid heats, vapor will rise and enter the condenser. The temperature on the thermometer will rise and then stabilize.
- Data Recording: Record the temperature at which the vapor is continuously condensing and dripping into the receiving flask. This stable temperature is the boiling point.
- Pressure Correction: If the atmospheric pressure is not exactly 760 mmHg, a correction may be necessary for highly accurate work.

Density Determination: A Practical Approach

Density is a fundamental physical property that represents the mass of a substance per unit volume. It is an important parameter for quality control and substance identification.

Theoretical Background

The density of a liquid is influenced by temperature. Generally, the density of a liquid decreases as the temperature increases, due to the expansion of the liquid. Therefore, it is crucial to record the temperature at which the density is measured.

Experimental Protocol: Density Determination using a Pycnometer

The pycnometer method is a precise technique for determining the density of a liquid. It involves accurately measuring the mass of a known volume of the liquid.

Materials:

- Pycnometer (a glass flask with a specific volume)
- Analytical balance
- Thermometer
- **Ethyl tetrahydropyran-4-ylacetate** sample
- Distilled water (for calibration)

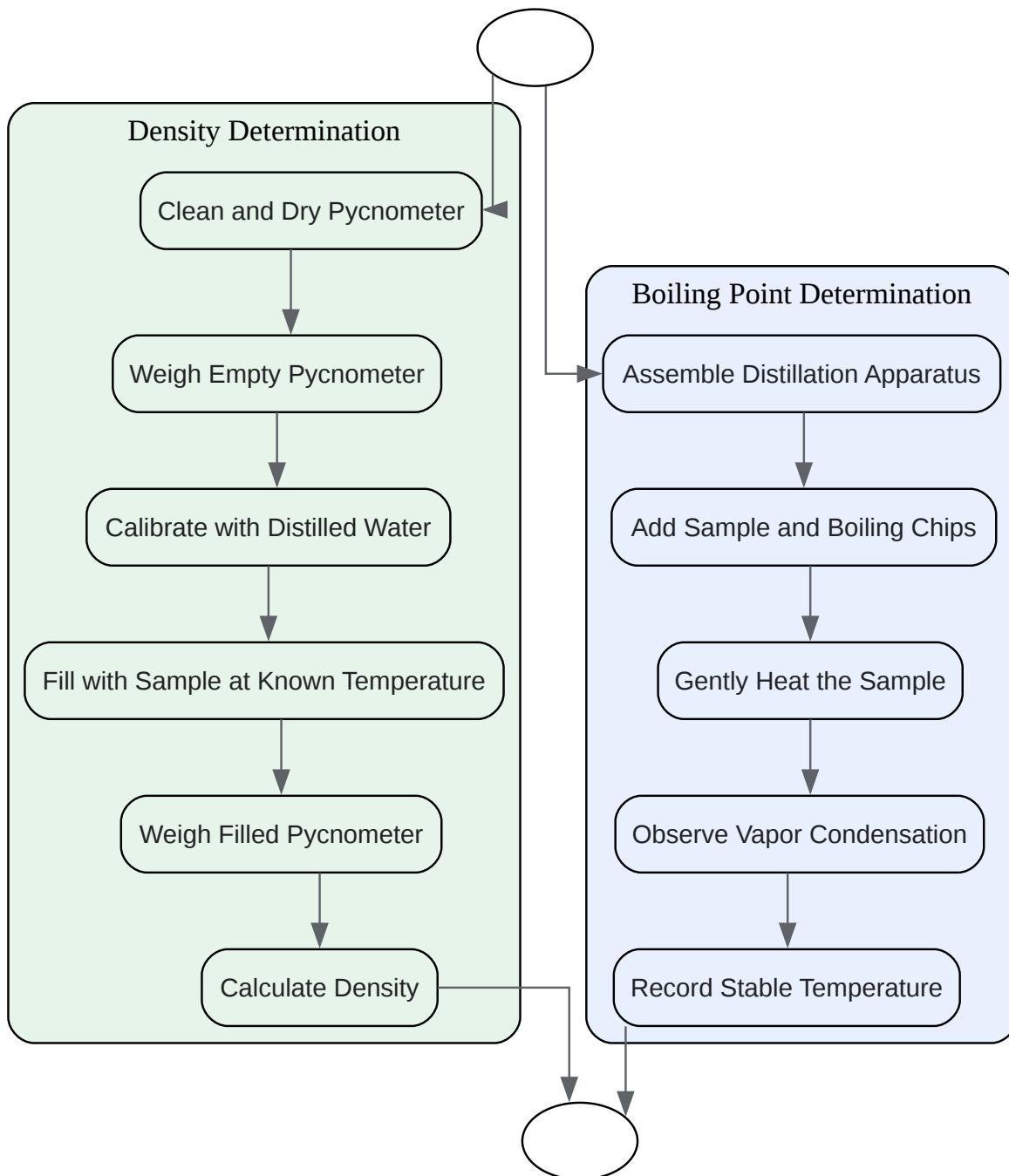
Procedure:

- Pycnometer Preparation: Clean and thoroughly dry the pycnometer.
- Mass of Empty Pycnometer: Accurately weigh the empty pycnometer on an analytical balance.
- Pycnometer Calibration: Fill the pycnometer with distilled water of a known temperature and density. Weigh the filled pycnometer. The difference in mass allows for the precise determination of the pycnometer's volume.

- Sample Measurement: Empty and dry the pycnometer. Fill it with the **ethyl tetrahydropyran-4-ylacetate** sample at a recorded temperature.
- Mass of Filled Pycnometer: Weigh the pycnometer filled with the sample.
- Calculation: The density of the sample is calculated using the following formula: Density = (Mass of sample) / (Volume of pycnometer) Where, Mass of sample = (Mass of pycnometer + sample) - (Mass of empty pycnometer)

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **ethyl tetrahydropyran-4-ylacetate**.

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Caption: Experimental workflow for determining boiling point and density.

Conclusion

The accurate determination of boiling point and density is crucial for the effective use of **ethyl tetrahydropyran-4-ylacetate** in research and development. This guide has provided both the established physical constants and detailed, reliable protocols for their experimental verification. By following these methodologies, scientists can ensure the quality and consistency of their work with this compound.

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